

# Available Cytotoxicity Data for Aszonapyrone A

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## Compound Focus: Aszonapyrone A

Cat. No.: S3314408

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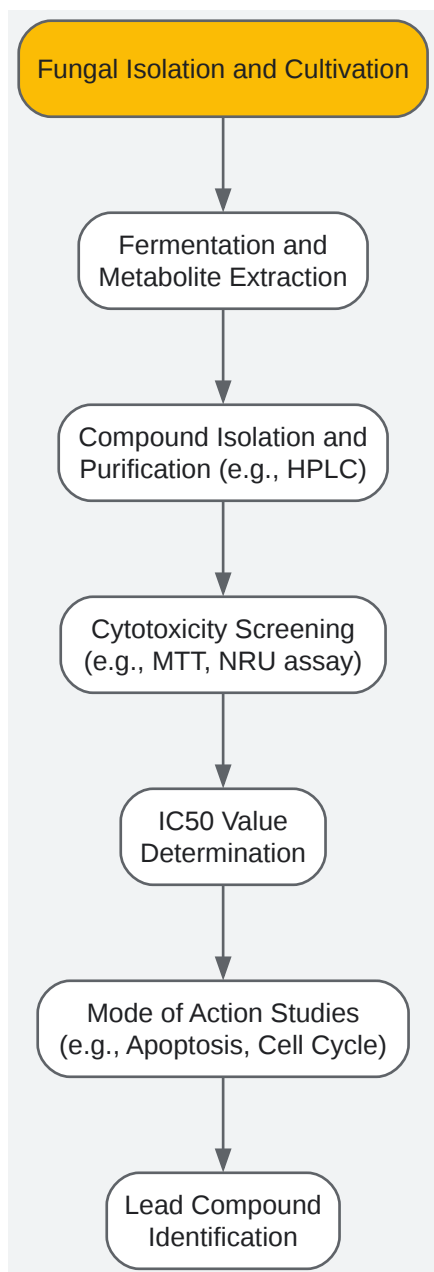
The quantitative data available for **Aszonapyrone A** is currently limited to its **antibacterial activity**. Its cytotoxicity against human cancer cell lines has not been specified in the search results I obtained [1].

Compound Name	Source Fungus	Reported Bioactivity	Test Organism/Cell Line	Activity Value (MIC)
Aszonapyrone A	<i>Neosartorya takakii</i> (from marine macroalga <i>Amphiroa</i> sp.)	Antibacterial Activity [1]	<i>Staphylococcus aureus</i> 272123	32 µg/mL [1]
Aszonapyrone A	<i>Neosartorya takakii</i>	Cytotoxicity	Information not found in search results	-

For reference, other cytotoxic compounds from marine fungi in the same research include **Chevalone B**, which showed antibacterial activity against the same strain of *S. aureus* with an MIC of 64 µg/mL, and **Aszonalenin**, which showed an MIC of 16 µg/mL [1].

## Experimental Protocol Context

The search results do not contain the detailed methodology for the cytotoxicity assays. However, standard protocols for evaluating the cytotoxicity of marine fungal metabolites are described in the literature. The following diagram outlines a typical workflow.



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#### Marine Fungal Metabolite Cytotoxicity Workflow

- **Fungal Source & Identification:** Fungi are isolated from marine environments (sponges, sediments, algae). The species is identified through morphological and genetic analysis [1] [2].
- **Fermentation & Extraction:** Fungi are grown in liquid culture to produce metabolites. The broth is then extracted with organic solvents like ethyl acetate [1].
- **Compound Isolation:** Crude extracts are fractionated using techniques like vacuum liquid chromatography (VLC), and pure compounds are isolated using HPLC [1].

- **Cytotoxicity Assay:** The **MTT assay** is commonly used to measure cell viability. It measures the reduction of a yellow tetrazolium salt to purple formazan by metabolically active cells [3] [2]. The **Neutral Red Uptake (NRU) assay** is also used, which measures the uptake of the supravital dye neutral red into the lysosomes of living cells [4] [2].
- **Data Analysis:** Dose-response curves are plotted, and the **half-maximal inhibitory concentration (IC50)** is calculated, representing the compound concentration that reduces cell viability by 50% [3] [2].

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## References

1. Metabolites from Marine-Derived Fungi as Potential ... [mdpi.com]
2. Marine Fungi: A Source of Potential Anticancer Compounds [frontiersin.org]
3. Cytotoxic Compounds from Marine Fungi: Sources, ... [mdpi.com]
4. [sciencedirect.com/science/article/pii/S0273230016302902](https://www.sciencedirect.com/science/article/pii/S0273230016302902) [sciencedirect.com]

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